

Proper Disposal of Disuccinimidyl Tartrate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Disuccinimidyl tartrate

Cat. No.: B3043188

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Disuccinimidyl tartrate (DST) is a homobifunctional crosslinker utilized in laboratory settings for conjugating radiolabeled ligands to cell surface receptors. As with any laboratory chemical, adherence to proper disposal protocols is paramount to ensure personnel safety and environmental compliance. This guide provides detailed procedures for the safe handling and disposal of DST.

Immediate Safety and Handling Precautions

Before handling **Disuccinimidyl tartrate**, it is crucial to be familiar with its properties and the necessary safety measures. DST is a white solid that is sensitive to moisture.[1]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment, including safety goggles with side-shields, impervious gloves, and a lab coat.[2] In situations where dust or aerosols may be generated, a full-face respirator should be used.[2][3]

Handling:

- Use in a well-ventilated area.[3]
- Avoid the formation of dust or aerosols.[3]
- Prevent contact with skin, eyes, and the respiratory tract.[3]
- After use, store the container in a resealable bag with desiccant and keep it in a dry, refrigerated place.[4]

Spill Management

In the event of a spill, evacuate unprotected personnel from the area. Avoid creating dust and do not walk through the spilled material.[3]

Spill Cleanup Procedure:

- Wear appropriate PPE.
- Without creating dust, gently scoop the spilled solid into a suitable, closed container labeled for disposal.[3]
- Prevent the spilled material from entering waterways, sewers, or drainage systems.[3]

Step-by-Step Disposal Protocol

Disposal of **Disuccinimidyl tartrate** and its contaminated materials must be conducted in accordance with applicable national, regional, and local regulations.[3] Do not dispose of DST down the drain.[4]

1. Waste Collection and Segregation:

- Collect waste DST and any materials contaminated with it (e.g., pipette tips, tubes, absorbent paper) in a sturdy, leak-proof container that is compatible with the chemical.
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Disuccinimidyl tartrate**".
- Keep the waste container closed except when adding waste.
- Store the waste container in a designated, secure area away from incompatible materials such as strong oxidizing agents and strong acids.[4]

2. Disposal of Unused Product:

- Unused or expired **Disuccinimidyl tartrate** should be disposed of as hazardous chemical waste.

- Do not attempt to dispose of it through regular trash or by evaporation.[5]

3. Disposal of Empty Containers:

- Thoroughly empty the container of all DST.
- Triple rinse the empty container with a suitable solvent (e.g., DMSO or DMF, in which DST is soluble).
- Collect all rinsate as hazardous waste in a properly labeled container.[5][6]
- Once triple-rinsed, the container can be disposed of according to your institution's guidelines for decontaminated labware. Deface or remove the original label before disposal.[6]

4. Arranging for Waste Pickup:

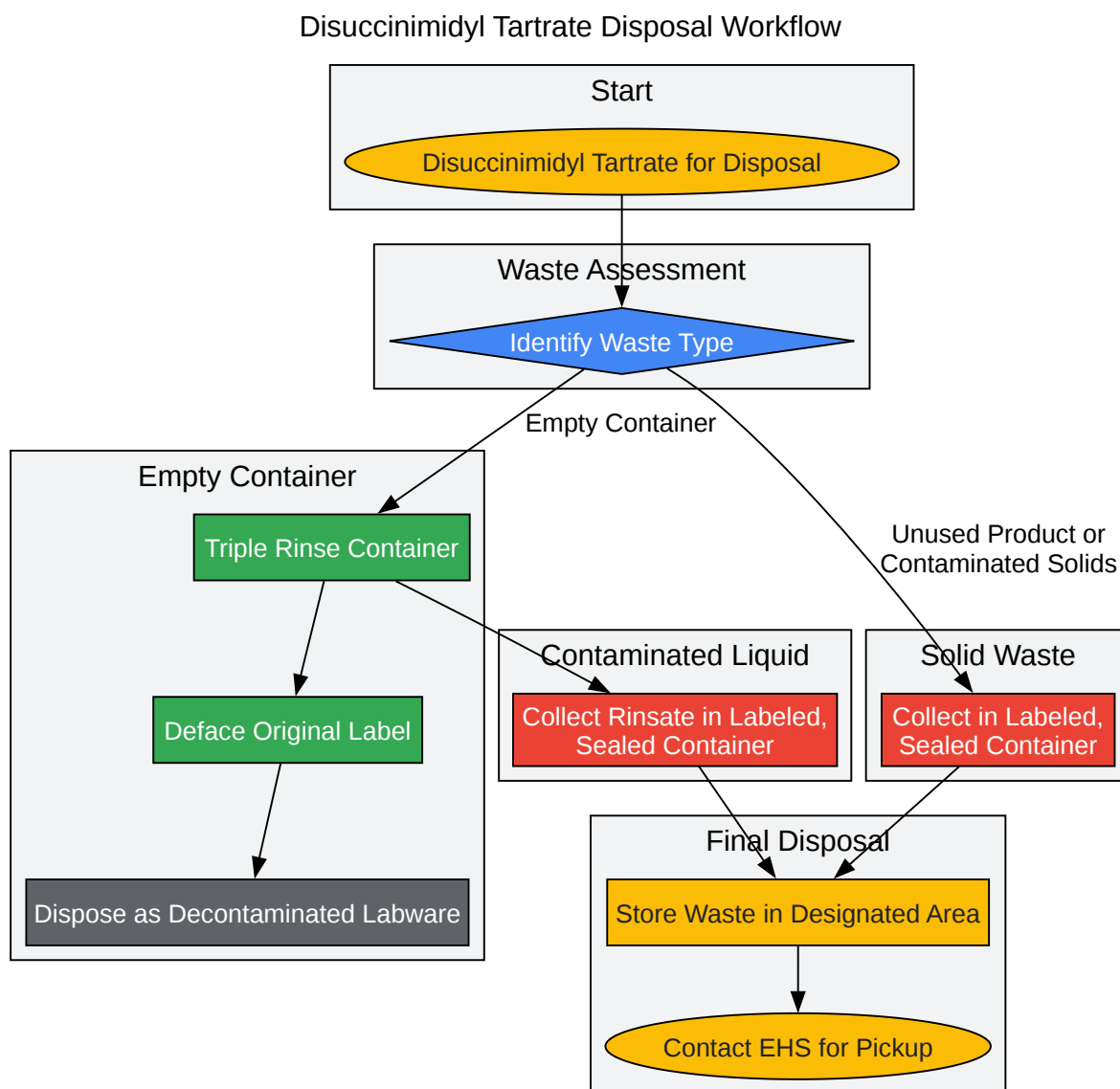
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the hazardous waste container.

Summary of Disuccinimidyl Tartrate Properties

Property	Data	Reference
Chemical Name	Disuccinimidyl tartrate	[1]
Synonyms	DST	[1][3]
Appearance	White solid	[1]
Molecular Weight	344.23 g/mol	
Solubility	Soluble in DMSO or DMF	
Reactivity	Reactive towards primary amines	[1]
Moisture Sensitivity	Sensitive to moisture	

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Disuccinimidyl tartrate**.



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Caption: Disposal workflow for **Disuccinimidyl Tartrate**.

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